

Personal protective equipment for handling 4-(Bromomethyl)phenylboronic acid

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Compound of Interest		
Compound Name:	4-(Bromomethyl)phenylboronic acid	
Cat. No.:	B151635	Get Quote

Essential Safety and Handling Guide for 4-(Bromomethyl)phenylboronic acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-(Bromomethyl)phenylboronic acid**. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

I. Hazard Identification and Personal Protective Equipment (PPE)

4-(Bromomethyl)phenylboronic acid is a chemical that poses several hazards. It is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.[1] [2] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent exposure.



PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield (European standard - EN 166).[1]	Protects eyes from dust particles and potential splashes of the chemical.[3]
Hand Protection	Chemically resistant gloves (e.g., nitrile).[3]	Prevents skin contact with the compound. Gloves should be inspected before use and changed immediately upon contamination.[3][4]
Body Protection	A flame-resistant lab coat, fully buttoned, along with long pants and closed-toe shoes.[3]	Protects skin from accidental spills and contact.[3]
Respiratory Protection	A NIOSH/MSHA approved respirator (e.g., N95 dust mask) is required when handling the solid compound to prevent the inhalation of dust particles, especially if dust is generated.[3]	Minimizes the risk of respiratory tract irritation.[2][5]

II. Chemical and Physical Properties

A summary of the key quantitative data for **4-(Bromomethyl)phenylboronic acid** is provided below for easy reference.

Property	Value
Molecular Formula	C7H8BBrO2[1]
Molecular Weight	214.86 g/mol [1]
Appearance	White to light yellow powder or crystal.
Melting Point	173-177 °C
Storage Temperature	2-8°C



III. Operational Plan: Step-by-Step Handling Procedure

A strict operational protocol must be followed for the safe handling of **4- (Bromomethyl)phenylboronic acid**.

- 1. Preparation:
- Ensure that a safety shower and eyewash station are readily accessible and in close proximity to the workstation.[5]
- Conduct all work in a well-ventilated area, preferably within a chemical fume hood.[5]
- The work area should be clean and free of clutter.
- 2. Donning PPE:
- Put on all required personal protective equipment as outlined in the table above before handling the chemical.
- 3. Handling the Chemical:
- Avoid generating dust when transferring the solid.[5] Use appropriate tools, such as a spatula, for transfers.
- Avoid breathing dust, fumes, or mist.[5]
- Do not get the chemical in your eyes, on your skin, or on your clothing.[5]
- Keep the container tightly closed when not in use.
- 4. Post-Handling:
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.
- Clean the work area to remove any residual chemical.
- Remove and properly dispose of contaminated PPE.



IV. First Aid Measures

In case of exposure, immediate action is crucial.

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1] Get medical attention.[1]
- If on skin: Wash with plenty of soap and water.[1] If skin irritation occurs, get medical advice/attention.[5] Take off contaminated clothing and wash it before reuse.[5]
- If swallowed: Call a POISON CENTER or doctor/physician if you feel unwell.[1] Do NOT induce vomiting.[1]
- If inhaled: Remove person to fresh air and keep comfortable for breathing.[5] Call a POISON CENTER or doctor/physician if you feel unwell.[5]

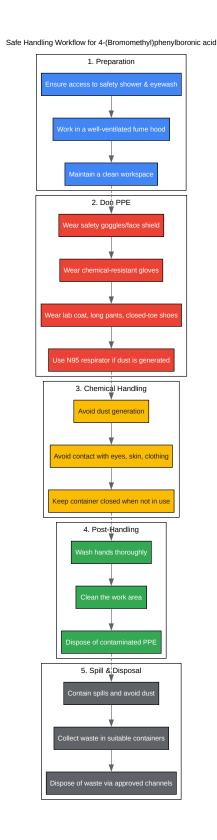
V. Spill and Disposal Plan

- 1. Spill Containment:
- In case of a spill, avoid dust formation.[1]
- Sweep up and shovel the material into suitable containers for disposal.[1]
- 2. Waste Disposal:
- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[5][6]
- Do not let the product enter drains.[4]

VI. Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **4- (Bromomethyl)phenylboronic acid**.





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Caption: Logical workflow for the safe handling of 4-(Bromomethyl)phenylboronic acid.







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